

# Personal protective equipment for handling c-Met-IN-15

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## Compound of Interest

Compound Name: c-Met-IN-15

Cat. No.: B10805565

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## Essential Safety and Handling Guide for c-Met-IN-15

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling the c-Met kinase inhibitor, **c-Met-IN-15**. Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing exposure risk.

### Personal Protective Equipment (PPE)

As a potent kinase inhibitor, **c-Met-IN-15** requires stringent handling protocols to prevent personnel exposure. The following personal protective equipment is mandatory when working with this compound, particularly when handling the powder or preparing stock solutions.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles with Side Shields or Face Shield	Must be worn at all times in the laboratory to protect against splashes. <a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Double Chemotherapy-Rated Gloves	Two pairs of nitrile gloves are recommended, especially when handling stock solutions, to provide a barrier against chemical permeation. <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Impervious Laboratory Coat or Gown	Should be resistant to chemical permeation and have long sleeves with tight-fitting cuffs. <a href="#">[3]</a> <a href="#">[4]</a>
Respiratory Protection	NIOSH-Approved Respirator (e.g., N95)	Recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation. <a href="#">[1]</a> <a href="#">[3]</a>

## Operational and Disposal Plans

### Handling Procedures:

- Designated Area: All work with **c-Met-IN-15**, including weighing and preparing solutions, should be conducted in a designated area, such as a certified chemical fume hood or a Class II Biosafety Cabinet, to control airborne particles.[\[3\]](#)
- Personal Protective Equipment (PPE): Before beginning any procedure, don the appropriate PPE as outlined in the table above.
- Weighing: When weighing the solid compound, use a containment balance or perform the task within a fume hood to minimize the risk of inhalation.

- **Solution Preparation:** Prepare solutions in a fume hood. Cover the work surface with disposable, absorbent bench paper.
- **Labeling:** Clearly label all containers with the compound name ("**c-Met-IN-15**"), concentration, date, and responsible personnel.
- **Decontamination:** After each use, decontaminate all surfaces and equipment with an appropriate cleaning agent.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.<sup>[2]</sup>

#### Disposal Plan:

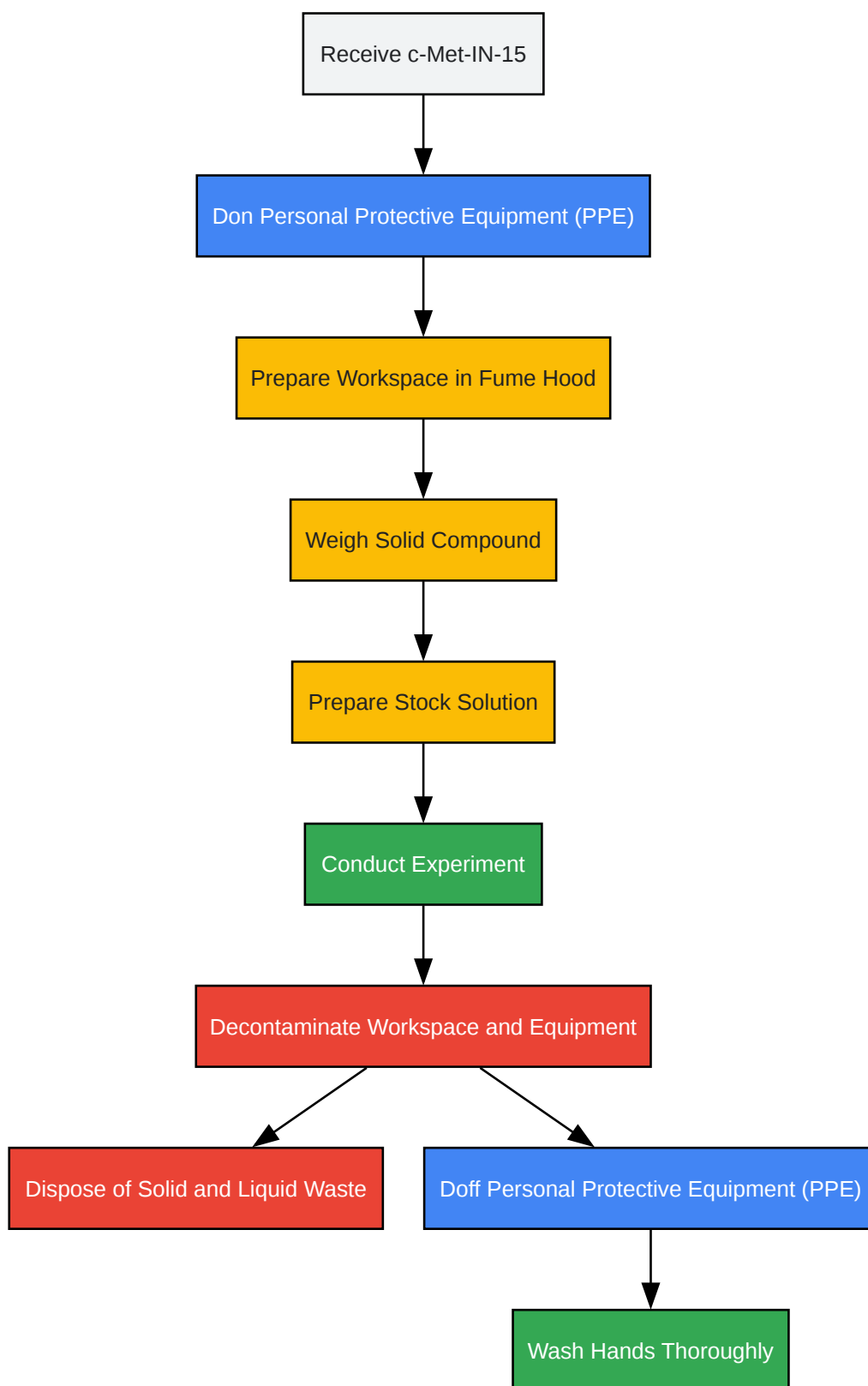
- **Solid Waste:** All disposable materials that have come into contact with **c-Met-IN-15**, including gloves, gowns, bench paper, and pipette tips, should be considered hazardous waste. Place these items in a designated, sealed hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **c-Met-IN-15** in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Disposal Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.

## Experimental Protocol: Preparation of a Stock Solution

- **Preparation:** Ensure the chemical fume hood is clean and all necessary materials are present, including **c-Met-IN-15** powder, appropriate solvent, volumetric flasks, and pipettes.
- **Don PPE:** Put on all required personal protective equipment.
- **Weighing:** In the fume hood, carefully weigh the desired amount of **c-Met-IN-15** powder onto weighing paper.
- **Transfer:** Transfer the powder to a volumetric flask.

- Dissolving: Add a small amount of the appropriate solvent to the flask and gently swirl to dissolve the powder. Once dissolved, add solvent to the final desired volume.
- Labeling and Storage: Cap the flask, label it clearly, and store it under the recommended conditions. According to available data, stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.<sup>[5]</sup>

## Workflow for Handling c-Met-IN-15



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Caption: Workflow for the safe handling and disposal of **c-Met-IN-15**.

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